

In-Depth Technical Guide: 2-(2-Aminothiazol-4-yl)-2-oxoacetic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(2-Aminothiazol-4-yl)-2-oxoacetic acid

Cat. No.: B109501

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(2-Aminothiazol-4-yl)-2-oxoacetic acid is a pivotal chemical intermediate, primarily recognized for its essential role in the synthesis of third-generation cephalosporin antibiotics, most notably Cefdinir. Its unique molecular structure, featuring a reactive aminothiazole ring and an α -keto acid moiety, makes it a versatile building block in medicinal chemistry. This technical guide provides a comprehensive overview of its physicochemical properties, synthesis methodologies, and its significant applications in pharmaceutical development. The broader biological context of the 2-aminothiazole scaffold, to which this compound belongs, is also explored, highlighting the therapeutic potential of this chemical class.

Physicochemical Properties

A clear understanding of the fundamental physicochemical properties of **2-(2-Aminothiazol-4-yl)-2-oxoacetic acid** is crucial for its application in synthesis and research. The following table summarizes its key identifiers and characteristics.

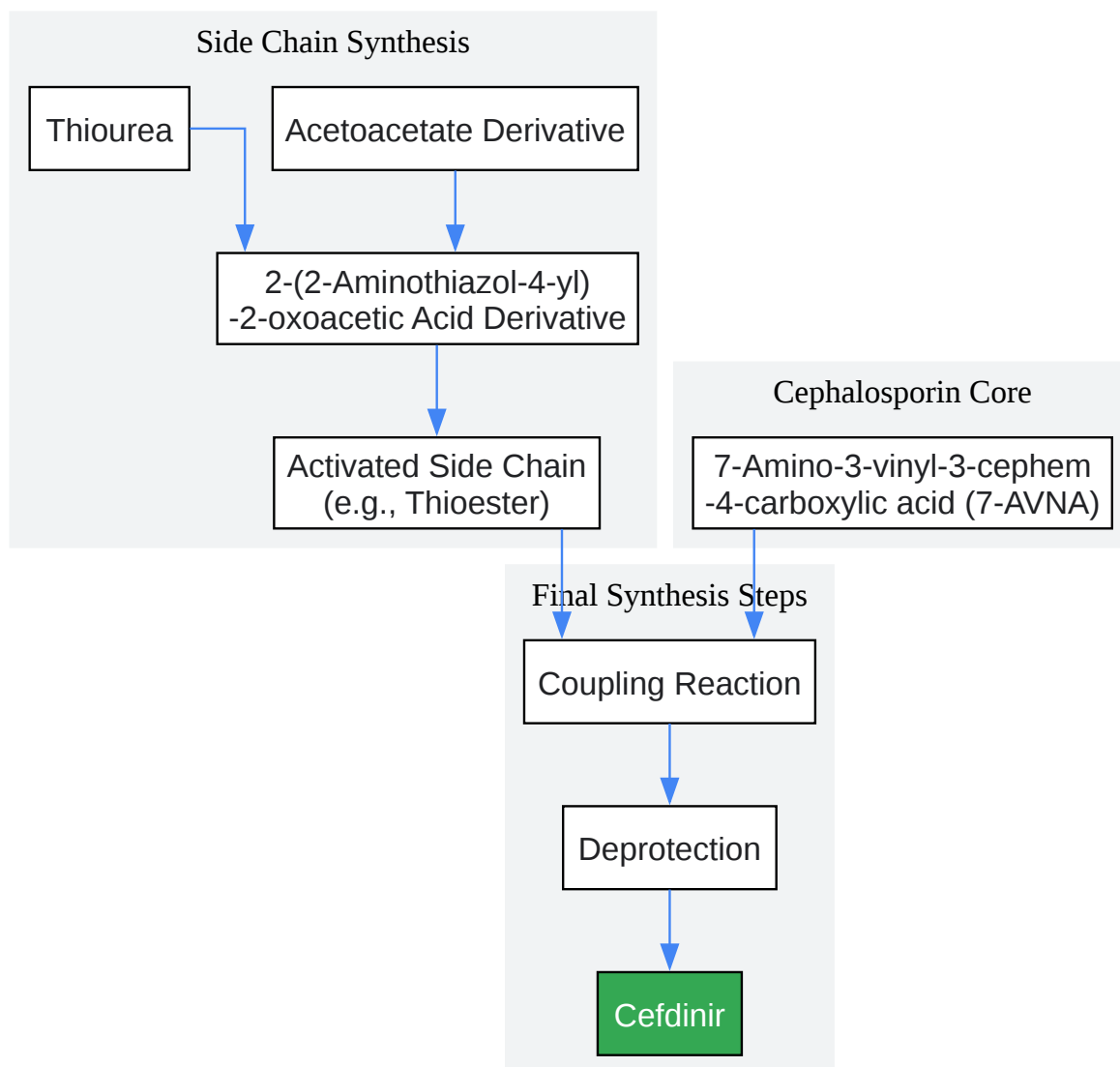
Property	Value	Reference
Molecular Weight	172.16 g/mol	[1]
Molecular Formula	C ₅ H ₄ N ₂ O ₃ S	[1][2][3]
CAS Number	73150-67-1	[1][2][4]
Synonyms	Cefdinir Glyoxalic Analog	[5]
Appearance	White to off-white crystalline solid	

Core Application: Synthesis of Cefdinir

The primary application of **2-(2-Aminothiazol-4-yl)-2-oxoacetic acid** and its derivatives is in the synthesis of Cefdinir, a broad-spectrum oral antibiotic. The 2-aminothiazole moiety is a common feature in many advanced cephalosporins, contributing to their enhanced antibacterial activity.

Synthetic Workflow Overview

The synthesis of Cefdinir from **2-(2-aminothiazol-4-yl)-2-oxoacetic acid** derivatives involves a multi-step process. A crucial step is the coupling of a protected form of the aminothiazole side chain with the 7-amino-3-vinyl-3-cephem-4-carboxylic acid (7-AVNA) core. The following diagram illustrates a generalized workflow.



[Click to download full resolution via product page](#)

Generalized workflow for the synthesis of Cefdinir.

Experimental Protocols: Synthesis of Related Intermediates

Detailed experimental protocols for the synthesis of **2-(2-aminothiazol-4-yl)-2-oxoacetic acid** itself are often proprietary. However, published methods for the synthesis of its close

derivatives, such as 2-(2-aminothiazol-4-yl)acetic acid hydrochloride, provide insight into the general synthetic strategy.

Example Protocol: Synthesis of 2-(2-aminothiazol-4-yl)acetic acid hydrochloride

This method involves the reaction of thiourea with an appropriate acetoacetate derivative.

Materials:

- Thiourea
- Ethyl 4-chloroacetoacetate
- Water
- Ammonia water
- Concentrated Hydrochloric Acid

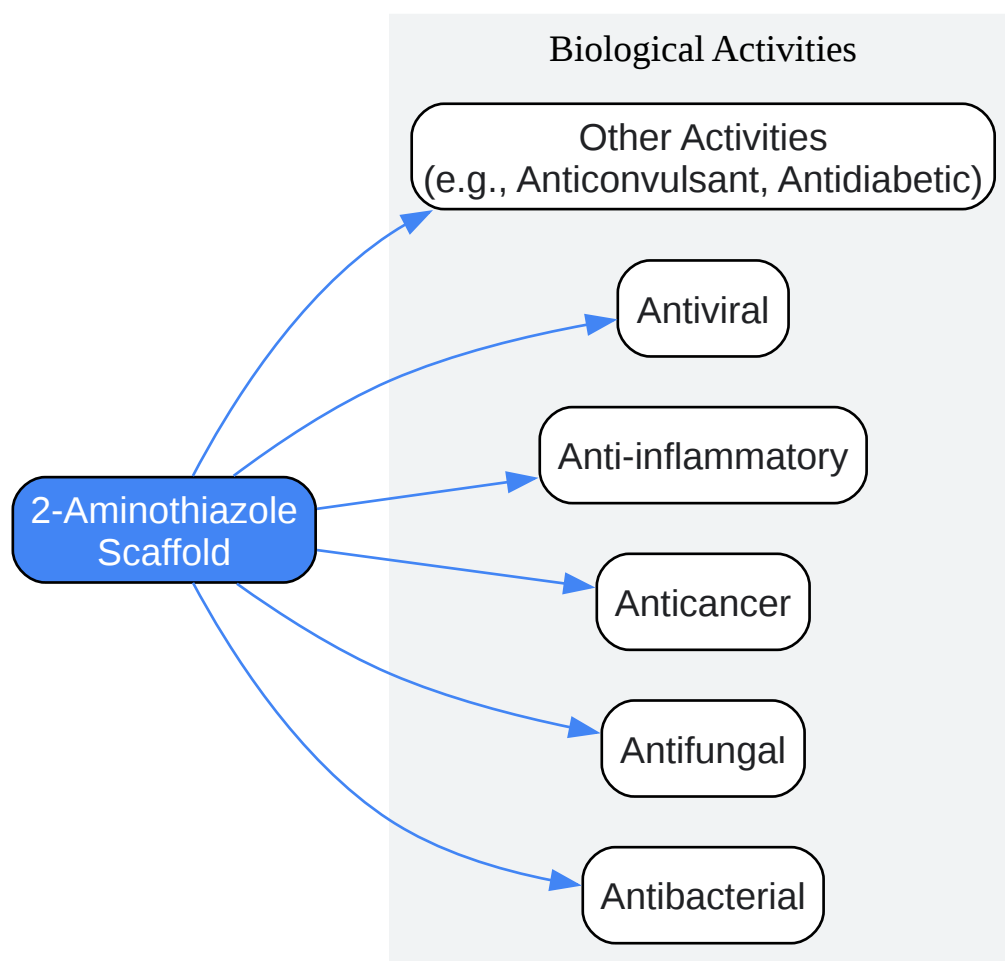
Procedure:

- Suspend thiourea in water and cool the mixture to 0-3°C.[6]
- Slowly add ethyl 4-chloroacetoacetate to the suspension while maintaining the low temperature.[6]
- Stir the reaction mixture for several hours at the same temperature.[6]
- Adjust the pH to 7 with ammonia water to precipitate the intermediate compound.[6]
- Filter and collect the resulting white crystals.[6]
- Suspend the intermediate in cold concentrated hydrochloric acid to yield 2-(2-aminothiazol-4-yl)acetic acid hydrochloride.[6]

This process is valued for its use of water as a solvent, making it environmentally safer and cost-effective for industrial production.[6]

Biological Activities of the 2-Aminothiazole Scaffold

While **2-(2-Aminothiazol-4-yl)-2-oxoacetic acid** is primarily a synthetic intermediate, the broader class of 2-aminothiazole derivatives exhibits a wide spectrum of biological activities. This makes the 2-aminothiazole scaffold a privileged structure in medicinal chemistry.



[Click to download full resolution via product page](#)

Diverse biological activities of the 2-aminothiazole scaffold.

The diverse biological activities of 2-aminothiazole derivatives stem from their ability to interact with various biological targets. This has led to their investigation for the treatment of a wide range of diseases beyond bacterial infections.[7][8][9][10]

Conclusion

2-(2-Aminothiazol-4-yl)-2-oxoacetic acid is a compound of significant industrial and research interest due to its indispensable role in the synthesis of vital cephalosporin antibiotics. While its direct biological applications are limited, the 2-aminothiazole core it possesses is a cornerstone in the development of a plethora of biologically active molecules. A thorough understanding of its properties and synthetic routes is essential for chemists and pharmaceutical scientists working on the development of new and improved therapeutic agents. The continued exploration of the 2-aminothiazole scaffold promises to yield novel drug candidates for a variety of diseases in the future.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. US5484928A - 2-(2-aminothiazol-4-yl)-2-oxoacetic acid derivatives - Google Patents [patents.google.com]
- 3. americanelements.com [americanelements.com]
- 4. 2-(2-Aminothiazol-4-yl)-2-oxoacetic Acid - SRIRAMCHEM [sriramchem.com]
- 5. researchgate.net [researchgate.net]
- 6. Method for preparing 2-aminothiazol-4-ylacetic acid hydrochloride - Eureka | Patsnap [eureka.patsnap.com]
- 7. Recent Developments and Biological Activities of 2-Aminothiazole Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2-(2-Aminothiazol-4-yl)-2-oxoacetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109501#2-2-aminothiazol-4-yl-2-oxoacetic-acid-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com